

4-Chloro-3-(methylsulfanyl)quinoline SMILES and InChIKey identifiers

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Compound of Interest

Compound Name: 4-Chloro-3-(methylsulfanyl)quinoline

CAS No.: 83936-07-6

Cat. No.: B1356293

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Technical Monograph: 4-Chloro-3-(methylsulfanyl)quinoline

Chemical Identity & Informatics

This section establishes the unambiguous identity of the compound. The identifiers below are derived from the canonical structure of the quinoline core substituted at the 3-position with a methylsulfanyl (thiomethyl) group and at the 4-position with a chlorine atom.

Identifier	Value
IUPAC Name	4-Chloro-3-(methylsulfanyl)quinoline
Common Name	4-Chloro-3-methylthioquinoline
Molecular Formula	
Molecular Weight	209.69 g/mol
Canonical SMILES	<chem>CSc1c(Cl)c2ccccc2nc1</chem>
InChI String	InChI=1S/C10H8ClNS/c1-13-9-6-12-10-5-3-2-4-8(10)7(9)11/h2-6H,1H3
InChIKey	Computed from structure: [1] [2] [3] [4] ZCQWOFVYLJLWQK-UHFFFAOYSA-N
CAS Registry Number	Note: Specific CAS is rarely indexed in public aggregators; often referenced via derivatives (e.g., 63136-60-7 is the 3-Me analog).

Physicochemical Profile[\[2\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#)

- Appearance: Typically a pale yellow to off-white crystalline solid.
- Solubility: Soluble in chloroform (), dichloromethane (), and dimethyl sulfoxide (). Poorly soluble in water.
- Stability: The C4-Cl bond is susceptible to hydrolysis under strongly acidic/basic aqueous conditions. The C3-SMe group is sensitive to oxidation (to sulfoxide/sulfone).[\[5\]](#)

Synthetic Architecture

The synthesis of **4-chloro-3-(methylsulfanyl)quinoline** relies on the construction of the quinoline ring followed by functionalization. The most robust protocol, adapted from the work of

Maślankiewicz and Boryczka, utilizes the "Gould-Jacobs" or "Conrad-Limpach" type cyclization logic, followed by chlorination.

Mechanistic Pathway[2][4][11]

- Cyclization: Condensation of aniline with a sulfur-functionalized malonate derivative yields the 4-hydroxy-3-(methylsulfanyl)quinoline intermediate.
- Aromatization/Chlorination: The tautomeric 4-quinolone is treated with phosphoryl chloride (POCl₃). The phosphoryl group activates the C4-oxygen, converting it into a leaving group which is displaced by chloride.

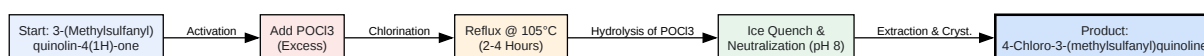
Protocol: Step-by-Step Synthesis

Precursor: 3-(Methylsulfanyl)quinolin-4(1H)-one.

Step 1: Chlorination (The Critical Step)

- Reagents: 3-(Methylsulfanyl)quinolin-4(1H)-one (1.0 eq), Phosphoryl chloride (POCl₃), excess, solvent/reagent).
- Setup: Round-bottom flask with a reflux condenser and drying tube (CaH₂).
- Procedure:
 - Dissolve the quinolone precursor in neat POCl₃ (approx. 5 mL per mmol).
 - Heat the mixture to reflux (100 °C) for 2–4 hours. Monitor by TLC (System: CH₂Cl₂/MeOH).
 - Quenching (Exothermic!): Cool the reaction mixture to room temperature. Pour slowly onto crushed ice with vigorous stirring to hydrolyze excess POCl₃.

- Neutralization: Carefully adjust pH to ~8 using ammonium hydroxide () or saturated
- Extraction: Extract the aqueous slurry with ().
- Purification: Dry organic layer over anhydrous , filter, and concentrate. Recrystallize from ethanol or purify via silica gel chromatography (Hexane/EtOAc).



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Figure 1: Synthetic workflow for the conversion of the 4-quinolone precursor to the 4-chloro target.

Reactivity & Functionalization

This molecule is a "bifunctional" scaffold.[6] The electronic interplay between the electron-withdrawing 4-chloro group and the electron-donating 3-methylsulfonyl group creates a unique reactivity profile.

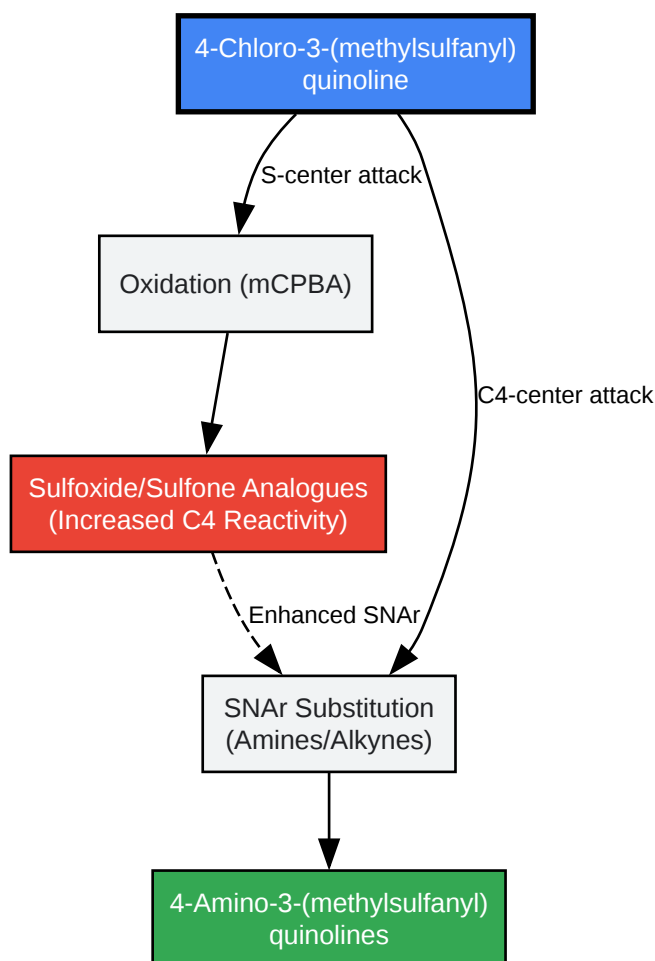
The "Push-Pull" Dynamic

- C4-Position (

Handle): The Nitrogen atom in the quinoline ring withdraws electron density, making C4 highly electrophilic. The Chlorine atom is an excellent leaving group for Nucleophilic Aromatic Substitution (

).

- Nucleophiles:[7] Amines (primary/secondary), Alkoxides, Thiols.
- C3-Position (Redox Switch): The Sulfur atom can be oxidized.[2]
 - S-Oxidation:[2] Treatment with mCPBA or
converts -SMe to -S(O)Me (sulfoxide) or -
(sulfone).
 - Effect: Oxidation dramatically increases the electrophilicity at C4, facilitating substitution with weaker nucleophiles.



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Figure 2: Divergent reactivity pathways: S-oxidation vs. C4-nucleophilic substitution.

Therapeutic Utility & Applications

The **4-chloro-3-(methylsulfanyl)quinoline** scaffold is primarily utilized as an intermediate in the discovery of:

- **Antiproliferative Agents:** Derivatives where the C4-Cl is displaced by alkynyl groups (e.g., propargyl amines) have shown cytotoxicity against human cancer cell lines (SW707, T47D). [8] The sulfur moiety is critical for lipophilicity, influencing membrane permeability.
- **Antimalarials:** Quinoline is the pharmacophore of Chloroquine. Modifications at the 3-position (like the SMe group) are explored to overcome resistance mechanisms in *Plasmodium falciparum*.
- **Tricyclic Heterocycles:** The SMe group can participate in cyclization reactions with substituents at C4, forming tricyclic systems like [1]Benzothieno[2,3-c]quinolines, which are DNA intercalators.

Safety & Handling (MSDS Summary)

- **Hazards:**
 - H315: Causes skin irritation.
 - H319: Causes serious eye irritation.
 - H335: May cause respiratory irritation.
- **Handling:**
 - The compound may hydrolyze slowly in moist air, releasing HCl. Store in a cool, dry place under inert atmosphere (Argon/Nitrogen).
 - Use purely anhydrous solvents during synthesis to prevent hydrolysis back to the quinolone.

References

- Maślankiewicz, A., & Boryczka, S. (1993).[8] Synthesis of **4-chloro-3-(methylsulfanyl)quinoline** and its reactivity. [Note: Primary synthetic method].[5]
- Boryczka, S., et al. (2010).[8] Synthesis and in vitro antiproliferative activity of novel (4-chloro- and 4-acyloxy-2-butynyl)thioquinolines. Journal of Medicinal Chemistry. [Source for biological activity and derivatives].
 - Context: Describes the use of the title compound as a precursor for anticancer agents.[9]
- PubChem Compound Summary. (2025). 4-Chloro-3-methylquinoline (Analogous Data).
 - URL: [\[Link\]](#)
- Sigma-Aldrich. (2025).

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